

Technical Guide: Stability and Storage of 3-Bromo-2-ethoxybenzaldehyde

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Compound of Interest

Compound Name: 3-Bromo-2-ethoxybenzaldehyde

CAS No.: 1009091-82-0

Cat. No.: B1322514

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Executive Summary

3-Bromo-2-ethoxybenzaldehyde (CAS: 1009091-82-0) is a functionalized aryl aldehyde intermediate used primarily in the synthesis of pharmaceutical scaffolds and heterocyclic compounds.^{[1][2][3][4]} Its stability profile is dominated by the susceptibility of the formyl group (-CHO) to autoxidation and the potential light sensitivity of the aryl bromide moiety.

This guide provides a scientifically grounded protocol for the storage, handling, and quality validation of this compound. The recommendations herein are derived from the physicochemical properties of ortho-alkoxy benzaldehydes and specific supplier data.

Quick Reference Data

Parameter	Specification
CAS Number	1009091-82-0
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol
Physical State	Solid (Low-melting) or viscous liquid (dependent on purity/temperature)
Primary Hazard	Skin/Eye Irritation, Air Sensitivity (Oxidation)
Storage Temp	2–8 °C (Refrigerated)
Atmosphere	Inert Gas (Nitrogen or Argon) recommended
Light Sensitivity	Photosensitive (Store in Amber Vials)

Chemical Identity & Physicochemical Context

To understand the storage requirements, one must analyze the functional groups present. The molecule consists of a benzene ring substituted with:

- Aldehyde (-CHO): The primary site of instability. Aryl aldehydes are prone to radical-chain autoxidation to form carboxylic acids.
- Ethoxy (-OEt) at ortho position: This ether linkage is generally stable but provides electron density that can influence the oxidation rate of the aldehyde.
- Bromine (-Br) at meta position: An aryl halide. While chemically robust under neutral conditions, it renders the molecule susceptible to photolytic dehalogenation if exposed to UV light for prolonged periods.

Note on Physical State: While isomeric analogs like 3-bromo-4-ethoxybenzaldehyde are crystalline solids (MP ~72°C) [1], the ortho-ethoxy substitution in this compound may disrupt crystal packing, potentially lowering the melting point. Users should anticipate a low-melting solid that may liquefy if ambient temperatures rise, necessitating upright storage to prevent leakage.

Stability Profile & Degradation Mechanisms

The primary threat to the integrity of **3-Bromo-2-ethoxybenzaldehyde** is Aerobic Autoxidation. This is a radical-mediated process accelerated by light and heat.

The Autoxidation Pathway

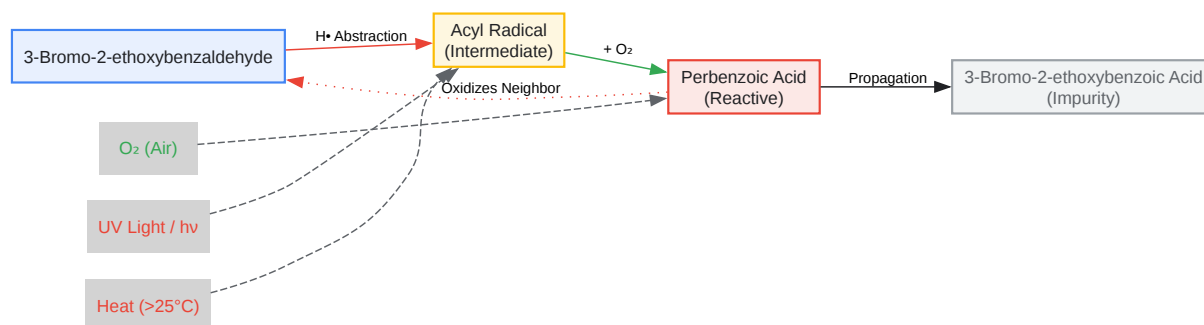
Upon exposure to atmospheric oxygen, the aldehyde hydrogen is abstracted, forming an acyl radical.[5] This radical reacts with oxygen to form a peroxy radical, which abstracts hydrogen from another aldehyde molecule, propagating the chain and eventually yielding 3-bromo-2-ethoxybenzoic acid.

Key Indicator of Degradation:

- Visual: Appearance of white crystals (benzoic acid derivative) suspended in the liquid or crusting on the solid surface.
- Chemical: A sharp increase in acidity and a shift in melting point (broadening and depression).

Visualization: Degradation Logic

The following diagram illustrates the critical degradation pathways and the environmental triggers that activate them.



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Caption: Mechanistic pathway of aldehyde autoxidation triggered by light, heat, and oxygen.

Storage Protocol: A Self-Validating System

To maintain purity >97%, a passive storage approach is insufficient. You must implement a "Self-Validating System" where the storage conditions actively prevent degradation and the packaging allows for easy verification.

Protocol Steps

Step 1: Environmental Control

- Temperature: Store at 2°C to 8°C (Standard Laboratory Refrigerator). Lower temperatures (-20°C) are acceptable but may cause water condensation upon opening if not equilibrated properly.
- Atmosphere: Inert Gas Overlay is mandatory for long-term storage (>1 month). Flush the headspace with Nitrogen (N₂) or Argon (Ar) after every use.
- Light: Use Amber Borosilicate Glass vials. If amber glass is unavailable, wrap the container in aluminum foil.

Step 2: Container Selection

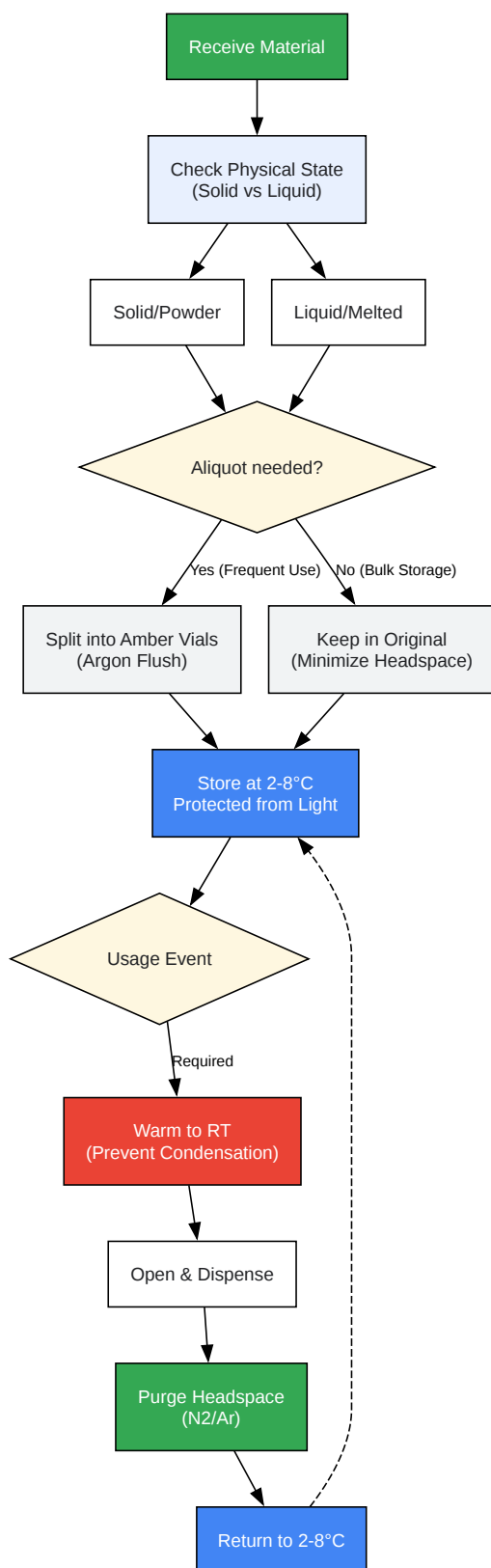
- Material: Glass is preferred. Avoid low-density polyethylene (LDPE) as aldehydes can sometimes permeate or extract plasticizers.
- Seal: Use a Teflon-lined (PTFE) screw cap. Parafilm is a secondary dust seal, not a primary oxygen barrier.

Step 3: Handling Workflow

- Equilibration: Allow the refrigerated container to reach room temperature before opening. This prevents atmospheric moisture from condensing inside the cold vial, which causes hydrolysis.

- Aliquot: If frequent use is expected, split the bulk material into smaller, single-use aliquots to minimize freeze-thaw cycles and oxygen exposure.
- Re-Seal: Purge headspace with inert gas immediately before closing.

Visualization: Storage Decision Tree



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Caption: Decision logic for receiving, aliquoting, and handling air-sensitive aldehydes.

Quality Control & Validation

Before using stored material in critical synthesis (e.g., GMP steps), validate its purity.

Visual Inspection (First Pass)

- Pass: Material is a uniform color (white to pale yellow).
- Fail: Darkening of color (brown/red) or presence of white precipitate in a liquid sample (indicates benzoic acid formation).[5]

H-NMR Spectroscopy (Definitive)

Run a proton NMR in CDCl_3 .

- Aldehyde Peak: Look for the diagnostic singlet at ~10.0 - 10.5 ppm.
- Impurity Peak: Check for a broad singlet at ~11.0 - 13.0 ppm (Carboxylic Acid -COOH).
- Calculation: Integration of Aldehyde vs. Acid peak gives the exact molar % of oxidation.
 - Limit: If Acid > 5%, purification (recrystallization or distillation) is recommended before use.

Melting Point

- Compare against the Certificate of Analysis (CoA).
- Depression: A lowering of the melting point by $>2^\circ\text{C}$ suggests significant impurity accumulation.

Safety & Handling

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[6][7]
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.
- PPE: Wear nitrile gloves and safety goggles. Use in a chemical fume hood to avoid inhaling dust/vapors.
- Spill Cleanup: Absorb liquids with inert material (vermiculite). Sweep up solids avoiding dust generation. Place in a sealed container for disposal.

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